

# An In-depth Technical Guide on 2-Methoxy-5-sulfamoylbenzoic Acid

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## Compound of Interest

Compound Name: 2-Methoxy-5-sulfamoylbenzoic acid

Cat. No.: B135336

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CAS Number: 22117-85-7

## Abstract

This technical guide provides a comprehensive overview of **2-Methoxy-5-sulfamoylbenzoic acid**, a key chemical intermediate in the pharmaceutical industry. The document details its chemical identity, physicochemical properties, synthesis methodologies, and analytical characterization. Furthermore, it elucidates the compound's significant role as a metabolite and a crucial building block in the synthesis of antipsychotic drugs, such as Sulpiride. This guide is intended for researchers, scientists, and drug development professionals, offering in-depth, actionable information for laboratory and industrial applications.

## Chemical Identity and Physicochemical Properties

**2-Methoxy-5-sulfamoylbenzoic acid** is a sulfonamide and benzoic acid derivative. Its strategic placement of methoxy, sulfamoyl, and carboxylic acid functional groups on the benzene ring makes it a versatile intermediate for organic synthesis.

IUPAC Name: **2-methoxy-5-sulfamoylbenzoic acid**[\[1\]](#)

Synonyms: 5-(Aminosulfonyl)-2-methoxybenzoic acid, 5-Sulphamoyl-2-Methoxy benzoic acid[\[2\]](#)

Molecular Formula:  $C_8H_9NO_5S$ [\[1\]](#)[\[2\]](#)[\[3\]](#)

Chemical Structure:

Figure 1: Chemical structure of **2-Methoxy-5-sulfamoylbenzoic acid**.

The physicochemical properties of **2-Methoxy-5-sulfamoylbenzoic acid** are summarized in the table below, providing essential data for handling, storage, and application.

Property	Value	Source
Molecular Weight	231.23 g/mol	[1]
CAS Number	22117-85-7	[1][2]
Physical State	Solid	
Purity	≥97.0%	
Storage Temperature	Room Temperature (Recommended in a cool and dark place, <15°C)	

## Synthesis and Manufacturing

The synthesis of **2-Methoxy-5-sulfamoylbenzoic acid** is a multi-step process that requires careful control of reaction conditions to ensure high yield and purity. A common synthetic route starts from 4-methoxybenzenesulfonamide.

A patented method outlines the following steps:

- **Bromination:** 4-methoxybenzenesulfonamide undergoes bromination with bromine in the presence of a reducing agent to yield 3-bromo-4-methoxybenzenesulfonamide.
- **Cyanation:** The resulting bromo-compound reacts with cuprous cyanide in a substitution reaction to form 3-cyano-4-methoxybenzenesulfonamide.
- **Alcoholysis:** The cyano-derivative is then subjected to alcoholysis with methanol under acidic catalysis to produce 2-methoxy-5-sulfonamide methyl benzoate.

- Hydrolysis and Acidification: Finally, the methyl benzoate ester is hydrolyzed under alkaline conditions, followed by acidification to yield the target compound, **2-methoxy-5-sulfamoylbenzoic acid**[\[4\]](#).

This method is noted for its mild reaction conditions and operational simplicity[\[4\]](#).

Figure 2: Synthesis workflow of **2-Methoxy-5-sulfamoylbenzoic acid**.

## Analytical Methodologies

Accurate analytical methods are crucial for the quality control of **2-Methoxy-5-sulfamoylbenzoic acid**, especially when it is used as a pharmaceutical intermediate or reference standard. High-Performance Liquid Chromatography (HPLC) is a commonly used technique for purity assessment.

Typical HPLC Conditions: A patent for the synthesis of the methyl ester provides the following HPLC conditions for content determination, which can be adapted for the carboxylic acid:

- Mobile Phase: 700 mL water and 200 mL methanol
- Detection Wavelength: 240 nm
- Flow Rate: 1.0 mL/min
- Sample Preparation: 0.01 g of the sample diluted to 25 mL with the mobile phase
- Injection Volume: 5  $\mu$ L[\[5\]](#)

For structural confirmation and characterization, a comprehensive data package is typically provided, which includes:

- $^1\text{H}$ -NMR (Proton Nuclear Magnetic Resonance)
- Mass Spectrometry (MS)
- Infrared Spectroscopy (IR)
- Thermogravimetric Analysis (TGA)[\[6\]](#)

Figure 3: Analytical workflow for quality control.

## Applications and Significance in Drug Development

**2-Methoxy-5-sulfamoylbenzoic acid** holds significant importance in the pharmaceutical sector, primarily as a key intermediate and a known metabolite.

- **Intermediate for Sulpiride:** It is a crucial intermediate in the synthesis of Sulpiride and Levosulpiride, which are antipsychotic drugs used to treat psychiatric disorders like schizophrenia and depression[5][7][8][9]. The methyl ester of the title compound, methyl 2-methoxy-5-sulfamoylbenzoate, is also a key intermediate for these drugs[5][7][9][10][11].
- **Metabolite of Sulpiride:** **2-Methoxy-5-sulfamoylbenzoic Acid** has been identified as a metabolite of the antipsychotic drug, Sulpiride[8].
- **Reference Standard:** Due to its role as an impurity and intermediate, it is used as a reference standard for analytical method development, validation, and quality control during the synthesis and formulation stages of related drug products[2][6]. It is specifically listed as Sulpiride EP impurity D[6].
- **Furosemide Synthesis:** While not a direct precursor, this compound shares structural similarities with intermediates in the synthesis of Furosemide, a potent diuretic[12][13][14][15]. The core 5-sulfamoylbenzoic acid structure is fundamental to the synthesis of Furosemide and its impurities[12][16][17][18][19][20].

## Safety and Handling

Based on aggregated GHS information, **2-Methoxy-5-sulfamoylbenzoic acid** is associated with the following hazards:

- Harmful if swallowed[1]
- Causes skin irritation[1]
- Causes serious eye irritation[1]
- May cause respiratory irritation[1]

#### Recommended Precautions for Safe Handling:

- Avoid all personal contact, including inhalation[21].
- Use in a well-ventilated area[21].
- Wear protective gloves, protective clothing, and eye/face protection[1][21].
- Do not eat, drink, or smoke when using this product[1][21].
- Wash hands thoroughly after handling[1][21].

#### Storage:

- Keep containers securely sealed when not in use[21].
- Store in a cool, dark, and dry place[22].

In case of a spill, it is advised to clean up immediately, avoid breathing dust, and use dry clean-up procedures[21].

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- To cite this document: BenchChem. [An In-depth Technical Guide on 2-Methoxy-5-sulfamoylbenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b135336#2-methoxy-5-sulfamoylbenzoic-acid-cas-number-22117-85-7]

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